

Vogel conflict test protocol with MCOPPB trihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCOPPB trihydrochloride

Cat. No.: B1675958

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Application Notes and Protocols

Topic: Vogel Conflict Test Protocol with **MCOPPB Trihydrochloride**

Audience: Researchers, scientists, and drug development professionals.

Introduction

The Vogel conflict test is a widely utilized behavioral paradigm to screen compounds for potential anxiolytic (anti-anxiety) properties.[1][2] This test induces a conflict in rodents, typically rats or mice, by punishing a motivated behavior, such as drinking water when thirsty, with a mild electric shock.[3] Anxiolytic agents are expected to increase the frequency of the punished behavior, in this case, by increasing the number of licks from a water source despite the associated shocks.[2][4]

MCOPPB trihydrochloride is a potent and selective non-peptide agonist for the nociceptin/orphanin FQ (NOP) receptor.[5][6] Studies have demonstrated that MCOPPB exhibits anxiolytic-like effects in animal models, such as the Vogel conflict test, without significant sedative, memory-impairing, or motor function side effects at anxiolytic doses.[6][7] These characteristics make MCOPPB a compound of interest for anxiety disorder research.

This document provides a detailed protocol for evaluating the anxiolytic potential of **MCOPPB trihydrochloride** using the Vogel conflict test.

Materials and Apparatus

2.1. Compound and Reagents

- **MCOPPB trihydrochloride** (CAS: 1108147-88-1)[6]
- Vehicle (e.g., sterile water or 0.9% saline). **MCOPPB trihydrochloride** is soluble in water up to 30 mM.
- Positive Control: Diazepam (e.g., 3 mg/kg)
- Anesthetic (for euthanasia, as per institutional guidelines)

2.2. Animals

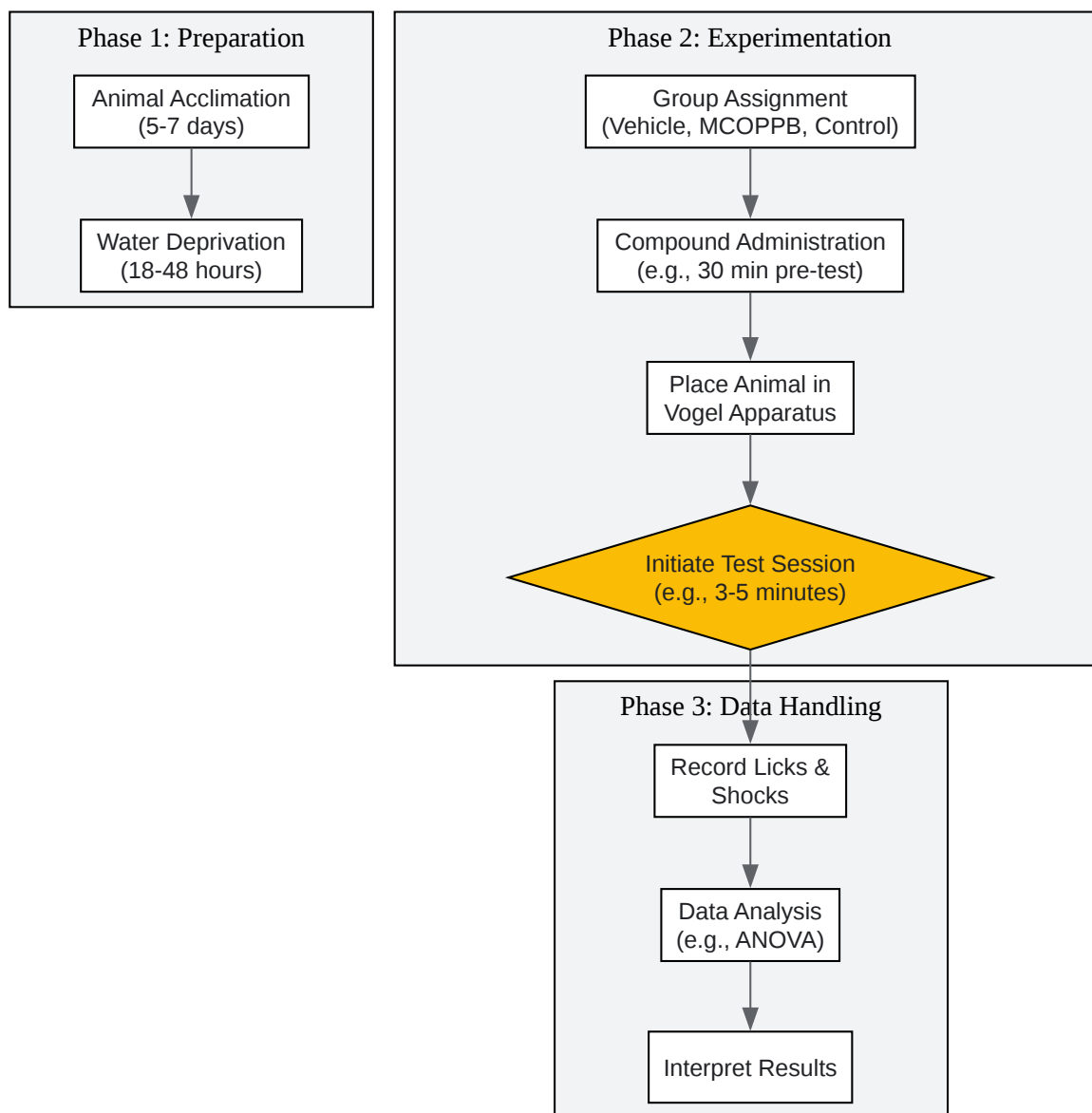
- Male ICR mice or Wistar rats (20-25g for mice, 200-250g for rats)
- Animals should be housed in groups under a standard 12-h light/dark cycle with ad libitum access to food. Water access will be restricted as per the protocol.
- All procedures should be approved by the institution's Animal Care and Use Committee.

2.3. Apparatus

- Vogel Conflict Test Apparatus: A plexiglass chamber with a stainless-steel grid floor for shock delivery.[2]
- A water bottle with a metal sipper tube connected to a lickometer to automatically detect and count licks.[8]
- A shock generator capable of delivering a constant current shock through the grid floor and/or the sipper tube.[8]
- Data acquisition software to record the number of licks and shocks.[4]

Experimental Workflow

The overall experimental process involves animal habituation, a period of water deprivation, administration of the test compound, and finally, the test session in the Vogel apparatus.



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Caption: Experimental workflow for the Vogel conflict test.

Detailed Experimental Protocol

4.1. Animal Habituation and Preparation

- Upon arrival, allow animals to acclimate to the housing facility for at least 5-7 days.
- Handle the animals daily for 2-3 days prior to the experiment to reduce stress.
- Begin water deprivation 18-48 hours before the test. Modern protocols often favor shorter deprivation periods (e.g., 18 hours or providing water for only 1 hour daily for four days) to reduce severity.[\[1\]](#)

4.2. Compound Preparation and Administration

- Prepare a stock solution of **MCOPPB trihydrochloride** by dissolving it in the chosen vehicle (e.g., sterile water). A fresh solution should be made before each experiment.[\[9\]](#)
- Prepare the necessary dilutions to achieve the desired doses (e.g., 1, 3, 10 mg/kg). Note that a bell-shaped dose-response curve has been observed for MCOPPB, with 10 mg/kg (p.o.) being an effective anxiolytic dose in mice.[\[7\]](#)
- Prepare the positive control (e.g., Diazepam 3 mg/kg) and the vehicle solution.
- Administer the assigned treatment (Vehicle, MCOPPB, or Diazepam) to each animal via the desired route (e.g., intraperitoneal (i.p.) or oral gavage (p.o.)). This is typically done 30-60 minutes before the test session.

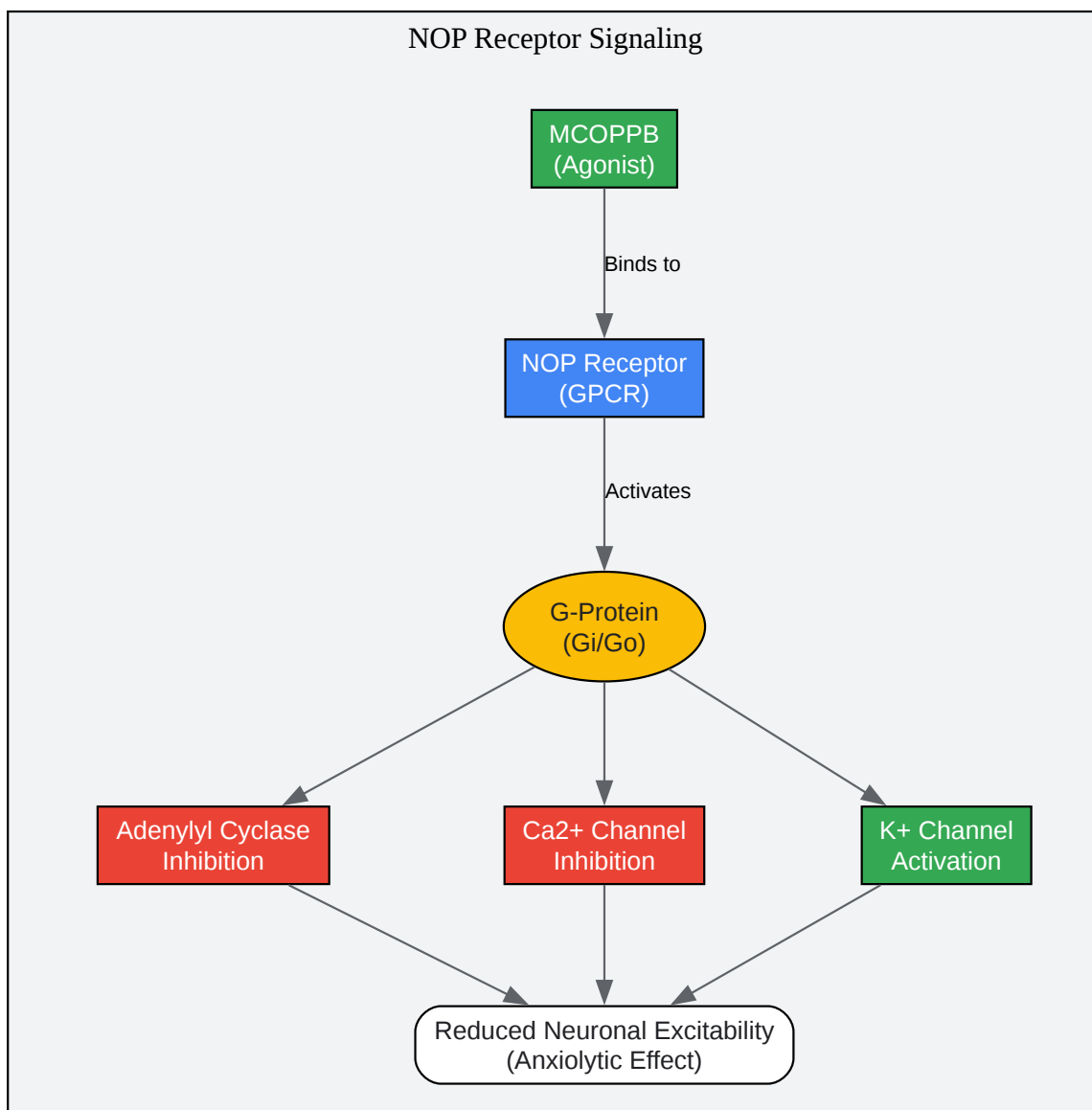
4.3. Vogel Conflict Test Procedure

- Apparatus Setup: Calibrate the shocker to the desired intensity (e.g., 0.2-0.5 mA) and duration (e.g., 0.25-2.0 s).[\[2\]](#)[\[8\]](#) Set the punishment schedule, for instance, delivering a shock after every 20 licks.[\[2\]](#)[\[8\]](#)
- Test Session: At the designated time post-administration, place a single animal into the Vogel test chamber.
- Allow the animal a brief period (e.g., 30 seconds) to explore the chamber and find the sipper tube.

- Initiate the test session, which typically lasts for 3-5 minutes.[1][2]
- The data acquisition system will automatically record the cumulative number of licks and the number of shocks received during the session.[8]
- After the session, return the animal to its home cage and provide free access to water.
- Thoroughly clean the apparatus with 70% ethanol between animals to eliminate olfactory cues.

MCOPPB Signaling Pathway

MCOPPB acts as a high-affinity agonist at the Nociceptin/Orphanin FQ (NOP) receptor, which is a G-protein coupled receptor (GPCR).[5] Activation of the NOP receptor by an agonist like MCOPPB is linked to downstream signaling cascades that ultimately modulate neuronal excitability, contributing to its anxiolytic effects.



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Caption: Simplified signaling pathway of MCOPPB via the NOP receptor.

Data Presentation and Analysis

The primary endpoints in the Vogel conflict test are the total number of licks and the total number of shocks received during the test session. An effective anxiolytic compound will significantly increase the number of shocks the animals are willing to accept compared to the vehicle-treated group.

Table 1: Representative Data from Vogel Conflict Test

Treatment Group	Dose (mg/kg, p.o.)	N	Number of Licks (Mean \pm SEM)	Number of Shocks (Mean \pm SEM)
Vehicle	-	10	150 \pm 15	7 \pm 1
MCOPPB	1	10	180 \pm 20	9 \pm 1
MCOPPB	3	10	250 \pm 25	12 \pm 2*
MCOPPB	10	10	420 \pm 35	21 \pm 3
Diazepam	3	10	450 \pm 40	22 \pm 3

*Note: Data are hypothetical for illustrative purposes. Statistical analysis (e.g., one-way ANOVA followed by a post-hoc test like Dunnett's or Tukey's) should be performed to determine significance. *p < 0.05, **p < 0.01 compared to Vehicle.

Interpretation:

- A significant increase in the number of shocks received by the MCOPPB-treated groups compared to the vehicle group indicates an anxiolytic-like effect.
- The positive control, Diazepam, should produce a robust increase in punished drinking, validating the experimental setup.
- It is also important to monitor general locomotor activity in a separate test (e.g., open field test) to ensure that the effects observed are not due to motor stimulation.^[7] MCOPPB has been shown not to affect locomotor activity at effective anxiolytic doses.^[7]

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